



SR 43845 supplier for laboratory use

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Compound of Interest		
Compound Name:	SR 43845	
Cat. No.:	B1681100	Get Quote

SR 43845 | Renin Inhibitor | CAS 114037-60-4 - MedChemExpress SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. SR 43845 is also a human prorenin inhibitor. 1 SR 43845 | CAS 114037-60-4 - Selleck Chemicals SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 | 114037-60-4 - Adoog Bioscience Description: SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 | 114037-60-4 - Adoog Bioscience Description: SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 | CAS 114037-60-4 - Selleckchem **SR 43845** is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845, 114037-60-4 - ChemicalBook SR 43845 Chemical Properties, Uses, Production. Renin inhibitor. 1 SR 43845 | CAS 114037-60-4 -Biosynth SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 | CAS 114037-60-4 | SC-484821 - Santa Cruz Biotechnology **SR 43845** is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 | CAS 114037-60-4 | SC-484821 - Santa Cruz Biotechnology SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 | CAS 114037-60-4 - Cayman Chemical SR **43845** is a renin inhibitor (IC50 = 0.3 nM for human plasma renin). It is selective for renin over other aspartic proteases, including pepsin, cathepsin D, and cathepsin E (IC50s = >100,000, 20,000, and 2,000 nM, respectively). **SR 43845** decreases plasma renin activity in marmosets when administered at a dose of 1 mg/kg. 1 SR 43845 | CAS 114037-60-4 - Cayman Chemical **SR 43845** is a renin inhibitor (IC50 = 0.3 nM for human plasma renin). It is selective for renin over other aspartic proteases, including pepsin, cathepsin D, and cathepsin E (IC50s = >100,000, 20,000, and 2,000 nM, respectively). **SR 43845** decreases plasma renin activity in



marmosets when administered at a dose of 1 mg/kg. 1 SR 43845 | CAS 114037-60-4 - BLDpharm SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 | CAS 114037-60-4 - BLDpharm SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 1 SR 43845 CAS 114037-60-4 - Selleckchem SR 43845 is a potent, specific and orally active renin inhibitor with an IC50 of 0.3 nM for human plasma renin. 2 43845 is a potent and specific renin inhibitor available for laboratory use from various chemical suppliers. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals working with this compound.

Application Notes

Product Information:

Product Name: SR 43845

• CAS Number: 114037-60-4

• Mechanism of Action: **SR 43845** is a potent, specific, and orally active renin inhibitor. [1]It targets human plasma renin with high affinity, thereby blocking the conversion of angiotensinogen to angiotensin I, a key step in the renin-angiotensin system (RAS).

Key Features:

- High Potency: Exhibits a half-maximal inhibitory concentration (IC50) of 0.3 nM for human plasma renin. [1]* High Specificity: Shows high selectivity for renin over other aspartic proteases such as pepsin, cathepsin D, and cathepsin E.
- In Vivo Activity: Demonstrates the ability to decrease plasma renin activity in vivo.

Applications:

- Enzyme Inhibition Assays: Ideal for in vitro studies of renin inhibition and for screening compound libraries for novel renin inhibitors.
- Cell-Based Assays: Can be used to investigate the cellular effects of RAS blockade in various cell types, including cardiovascular and renal cells.



• In Vivo Studies: Suitable for animal models to study the physiological and pathological roles of the renin-angiotensin system and the therapeutic potential of renin inhibition.

List of Suppliers for Laboratory Use:

- MedKoo Biosciences
- MedChemExpress [1]* Selleck Chemicals
- Adooq Bioscience
- Santa Cruz Biotechnology
- Cayman Chemical
- BLDpharm
- ChemicalBook
- Biosynth

Note: This product is for research use only and not for human or veterinary use.

Quantitative Data Summary

The following table summarizes the inhibitory activity of **SR 43845** against various proteases.

Target Enzyme	IC50 (nM)
Human Plasma Renin	0.3
Pepsin	>100,000
Cathepsin D	20,000
Cathepsin E	2,000

Data sourced from Cayman Chemical product information.



Experimental Protocols

1. In Vitro Renin Inhibition Assay

This protocol describes a fluorescence resonance energy transfer (FRET)-based assay to determine the IC50 of **SR 43845** against human recombinant renin.

Materials:

- Human recombinant renin
- FRET-based renin substrate (e.g., (DABCYL)-y-Abu-Ile-His-Pro-Phe-His-Leu-Val-Ile-His-Thr-(EDANS)-NH2)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4, 100 mM NaCl)
- SR 43845
- DMSO (for compound dilution)
- 96-well black microplate
- Fluorescence plate reader

Protocol:

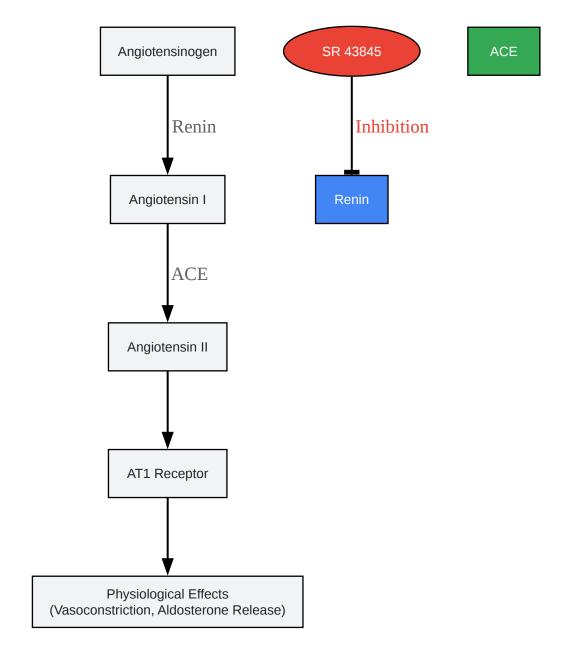
- Prepare **SR 43845** dilutions: Prepare a stock solution of **SR 43845** in DMSO. Create a serial dilution series in the assay buffer to achieve a range of final concentrations (e.g., 0.01 nM to $1 \, \mu$ M).
- Prepare assay plate: Add 2 μL of each SR 43845 dilution to the wells of a 96-well plate.
 Include wells with DMSO only as a negative control (100% activity) and wells without enzyme as a background control.
- Add Renin: Add 48 μL of human recombinant renin solution (final concentration, e.g., 0.1 ng/ μL) to each well.
- Incubation: Incubate the plate at 37°C for 15 minutes.



- Add Substrate: Add 50 μ L of the FRET renin substrate solution (final concentration, e.g., 10 μ M) to each well to start the reaction.
- Measure Fluorescence: Immediately begin kinetic reading of the fluorescence intensity (Excitation: 340 nm, Emission: 490 nm) every minute for 30-60 minutes at 37°C.
- Data Analysis:
 - Calculate the initial reaction velocity (V) for each concentration of SR 43845.
 - Normalize the velocities to the DMSO control.
 - Plot the percentage of inhibition versus the logarithm of the **SR 43845** concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC50 value.

Signaling Pathway and Workflow Diagrams

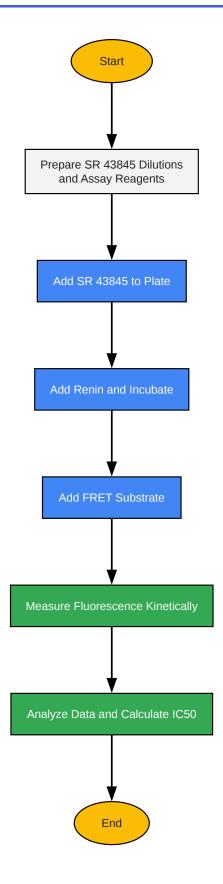




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Caption: The Renin-Angiotensin System and the inhibitory action of SR 43845.





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Caption: Experimental workflow for the in vitro renin inhibition assay.



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References

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